

# Personal protective equipment for handling Valerena-4,7(11)-diene

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## Compound of Interest

Compound Name: Valerena-4,7(11)-diene

Cat. No.: B12366622

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## Essential Safety and Handling Guide for Valerena-4,7(11)-diene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Valerena-4,7(11)-diene** in a laboratory setting. The following procedures are designed to minimize risk and ensure safe operational conduct and disposal.

**Valerena-4,7(11)-diene** is a sesquiterpene, and while a specific Safety Data Sheet (SDS) for the pure compound is not readily available, safety information for Spikenard (Jatamansi) essential oil, which contains **Valerena-4,7(11)-diene**, provides critical safety guidance. The primary hazards identified are the potential for allergic skin reactions and toxicity to aquatic life with long-lasting effects.<sup>[1]</sup>

## Chemical and Physical Properties

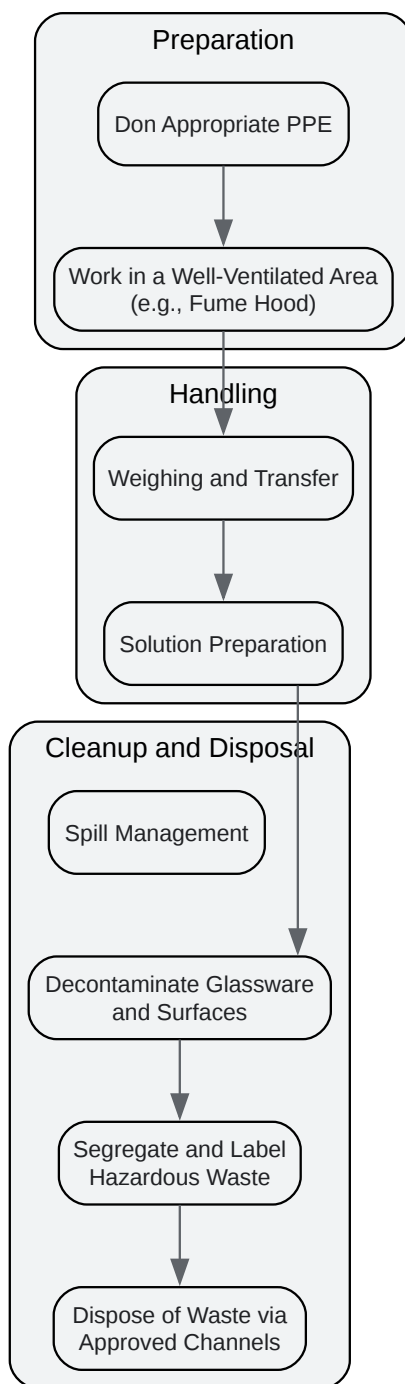
A summary of the known physical and chemical properties of **Valerena-4,7(11)-diene** is provided below. It is important to note that specific quantitative safety data, such as toxicity and flammability limits for the pure compound, are not readily available.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	PubChem
Molecular Weight	204.35 g/mol	PubChem
CAS Number	351222-66-7	The Good Scents Company[2]
Appearance	Not specified	-
Boiling Point	Not available	-
Melting Point	Not available	-
Flash Point	Not available	-
Solubility	Insoluble in water	The Good Scents Company[2]
LD50/LC50	Not available	-
Permissible Exposure Limit (PEL)	Not established	-

## Operational Plan for Safe Handling

A systematic approach to handling **Valerena-4,7(11)-diene** is crucial to ensure laboratory safety. The following workflow outlines the key steps from preparation to disposal.

## Valerena-4,7(11)-diene Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Valerena-4,7(11)-diene**.

## Experimental Protocols

### Personal Protective Equipment (PPE)

Based on the hazards associated with **Valerena-4,7(11)-diene** containing essential oil, the following minimum PPE should be worn:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Inspect gloves for any tears or punctures before use.
- Body Protection: A lab coat should be worn to protect from splashes.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of any aerosols or vapors.<sup>[1]</sup>

### Handling Procedures

- Engineering Controls: All work with **Valerena-4,7(11)-diene** should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Weighing and Transfer: Use a dedicated spatula and weighing vessel. Handle with care to avoid generating dust or aerosols.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly. Ensure the container is appropriately labeled with the chemical name, concentration, and hazard information.
- Spill Management: In the event of a spill, evacuate the immediate area. Wear appropriate PPE, including respiratory protection if necessary. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste.

## Disposal Plan

All waste contaminated with **Valerena-4,7(11)-diene** must be treated as hazardous waste due to its potential for skin sensitization and environmental toxicity.<sup>[1]</sup>

- Solid Waste: Contaminated items such as gloves, pipette tips, and absorbent materials should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Unused solutions containing **Valerena-4,7(11)-diene** should be collected in a labeled, sealed container for hazardous liquid waste. Do not dispose of it down the drain.<sup>[1]</sup>
- Disposal Route: All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations.

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## References

- 1. aromstudija.lv [aromstudija.lv]
- 2. valerena-4,7(11)-diene, 351222-66-7 [thegoodscentscompany.com]
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